

Comprehensive Guide to IR Spectroscopy of 1-Butyl-2-Methylpiperazine

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Compound of Interest

Compound Name: 1-Butyl-2-methylpiperazine

CAS No.: 1225472-96-7

Cat. No.: B6332208

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Executive Summary: The Spectroscopic Fingerprint of a Key Intermediate

In the landscape of drug development, **1-butyl-2-methylpiperazine** (CAS 1225472-96-7) serves as a critical pharmacophore scaffold, particularly in the synthesis of antihistamines, antipsychotics, and piperazine-based surfactants. Unlike simple solvents, this molecule possesses a dual-amine nature—a steric-hindered secondary amine and an N-alkylated tertiary amine—creating a unique vibrational signature.

This guide provides a technical breakdown of its Infrared (IR) spectroscopy characteristics. By comparing it with its precursor (2-methylpiperazine) and structural analogs, we establish a robust identification protocol for Quality Control (QC) and synthetic validation.

Structural Analysis & Vibrational Logic

To interpret the spectrum accurately, we must first dissect the molecular geometry that dictates the vibrational modes.

- Core Scaffold: A six-membered piperazine ring, predominantly in the chair conformation.
- Substituents:
 - N1-Position: Butyl chain (introduces significant methylene -CH₂- wagging/twisting modes).
 - C2-Position: Methyl group (introduces specific skeletal asymmetry).
 - N4-Position: Unsubstituted (Secondary amine, N-H donor).

Key Spectroscopic Consequence: The molecule lacks symmetry (

point group). All vibrational modes are theoretically IR active, resulting in a complex fingerprint region compared to symmetrical analogs like piperazine or 1,4-dimethylpiperazine.

Comparative IR Analysis: Target vs. Alternatives

The following table contrasts the target molecule with its most common synthetic precursor and a regioisomer. This comparison is vital for monitoring reaction completion (e.g., disappearance of precursor bands).

Table 1: Comparative Spectral Markers

Feature	Target: 1-Butyl-2-methylpiperazine	Precursor: 2-Methylpiperazine	Analog: 1-Butylpiperazine
N-H Stretch	Single Band (Weak/Med) ~3300–3350 cm ⁻¹ (Secondary amine only)	Broad/Doublet ~3200–3400 cm ⁻¹ (Two secondary amines)	Single Band ~3300 cm ⁻¹
C-H Stretch (Alkyl)	Strong, Complex 2800–2980 cm ⁻¹ (Butyl + Ring + Methyl)	Medium Ring + Methyl only	Strong Butyl + Ring
Bohlmann Bands	Present (~2700–2800 cm ⁻¹) Indicative of N-alkyl lone pair interaction	Weak/Absent	Present
N-H Bend (Scissoring)	~1550–1650 cm ⁻¹ (Weaker intensity)	Stronger (Due to 2x N-H groups)	Similar to Target
Fingerprint (C-N)	1100–1350 cm ⁻¹ Distinct split due to C2-Methyl asymmetry	Simpler pattern	Distinct pattern (lacks C2 splitting)

“

*Critical Insight: The most reliable indicator of conversion from 2-methylpiperazine to **1-butyl-2-methylpiperazine** is the reduction of N-H stretching intensity (loss of one N-H bond) and the appearance of intense aliphatic C-H stretches from the butyl chain.*

Detailed Characteristic Bands

This section details the specific wavenumbers required for identification.

A. High-Frequency Region (4000–2500 cm^{-1})

- N-H Stretching ():
 - Position: 3300–3350 cm^{-1} .
 - Character: Unlike the broad O-H band, this is sharper but often low intensity in neat liquid films due to hydrogen bonding.
 - Differentiation: If the spectrum shows no band here, you have likely over-alkylated to a quaternary ammonium salt or a 1,4-dibutyl species.
- C-H Stretching ():
 - Asymmetric: 2960 cm^{-1} (Methyl) and 2930 cm^{-1} (Methylene).
 - Symmetric: 2870 cm^{-1} (Methyl) and 2850 cm^{-1} (Methylene).
 - Bohlmann Bands (Trans-quinolizidine effect): Look for bands between 2700–2800 cm^{-1} .^[1] These arise from the interaction between the nitrogen lone pair and the anti-periplanar C-H bonds of the ring. Their presence confirms the N-alkylation and the chair conformation.

B. Fingerprint Region (1500–600 cm^{-1})

- CH₂ Scissoring & Bending: ~1450–1470 cm^{-1} . The butyl chain adds density here.
- C-N Stretching (): 1100–1250 cm^{-1} .
 - The C2-methyl group creates a "stiffening" effect on the ring, often shifting the ring breathing mode slightly higher compared to unsubstituted piperazines.
- Ring Skeletal Modes: ~800–1000 cm^{-1} .

- Specific bands in this region are unique to the 2-methyl substitution pattern and are used for identity confirmation against reference standards.

Experimental Protocol: Validated Characterization Workflow

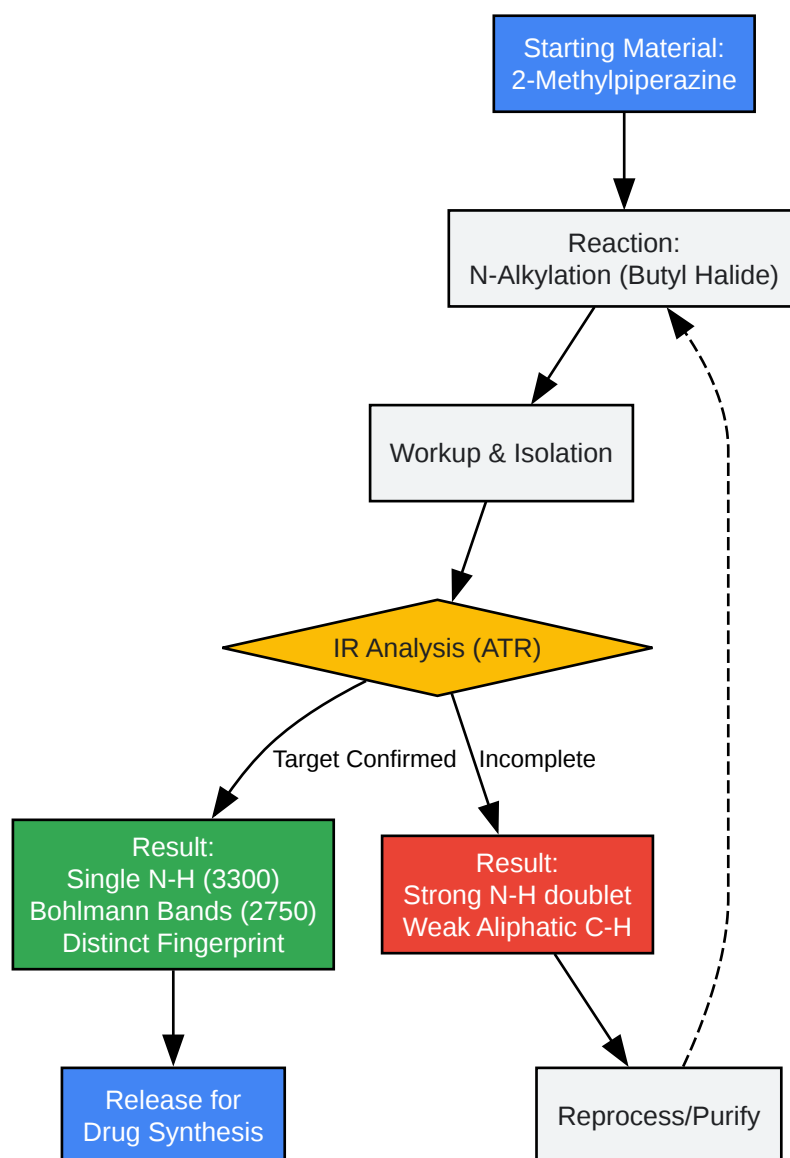
To ensure reproducible data (Trustworthiness), follow this self-validating protocol using Attenuated Total Reflectance (ATR) FTIR, which is superior to KBr pellets for liquid/low-melting amine derivatives.

Step-by-Step Methodology

- Instrument Setup:
 - Detector: DTGS or MCT (cooled).
 - Accessory: Diamond or ZnSe ATR crystal (Diamond preferred for chemical resistance).
 - Resolution: 4 cm^{-1} .
 - Scans: 32 (Screening) or 64 (Final QC).
- Sample Preparation (Neat Liquid/Oil):
 - Ensure the sample is free of solvent (e.g., dichloromethane), as chlorinated solvents have intense bands at 700–800 cm^{-1} that obscure the fingerprint region.
 - Place 10–20 μL of the neat **1-butyl-2-methylpiperazine** on the crystal.
- Data Acquisition & Validation:
 - Background: Collect air background immediately prior to sampling.
 - CO₂ Correction: Apply atmospheric suppression if doublet at 2350 cm^{-1} is visible.
 - Validation Check: Verify the baseline is flat at 2000–2200 cm^{-1} (no absorbance region). If sloping, clean crystal and re-run.

Visualization: Synthesis & QC Workflow

The following diagram illustrates the logical flow for synthesizing and validating **1-butyl-2-methylpiperazine**, highlighting where IR spectroscopy acts as the critical decision gate.



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Figure 1: Quality Control decision tree utilizing IR spectral markers to validate the synthesis of **1-butyl-2-methylpiperazine**.

References

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